

3,5-dibromo-N,N-dimethylpyrazin-2-amine handling and storage guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-dibromo-N,N-dimethylpyrazin-2-amine

Cat. No.: B1315517

[Get Quote](#)

Technical Support Center: 3,5-dibromo-N,N-dimethylpyrazin-2-amine

This technical support guide provides essential information for the safe handling and storage of **3,5-dibromo-N,N-dimethylpyrazin-2-amine** (CAS No. 84539-07-1). Researchers, scientists, and drug development professionals should review this information before working with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 3,5-dibromo-N,N-dimethylpyrazin-2-amine?

While a detailed safety data sheet (SDS) for this specific compound is not readily available, data for the closely related compound 2-Amino-3,5-dibromopyrazine suggests it may be toxic if swallowed, cause skin irritation, and potentially cause serious eye damage and respiratory irritation.^{[1][2]} Handle with extreme caution.

Q2: What personal protective equipment (PPE) is required when handling this compound?

Given the potential hazards, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended, especially when handling the solid form to avoid dust inhalation.
- Body Protection: A lab coat or chemical-resistant apron.

Q3: What are the proper storage conditions for **3,5-dibromo-N,N-dimethylpyrazin-2-amine**?

Store the compound under an inert gas (nitrogen or argon) at a temperature between 2-8°C.[3]
It should be kept in a tightly sealed container in a dry, well-ventilated area.

Q4: What should I do in case of accidental exposure?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Q5: Are there any known incompatibilities for this compound?

While specific incompatibility data for **3,5-dibromo-N,N-dimethylpyrazin-2-amine** is limited, it is prudent to avoid strong oxidizing agents.

Troubleshooting Guide

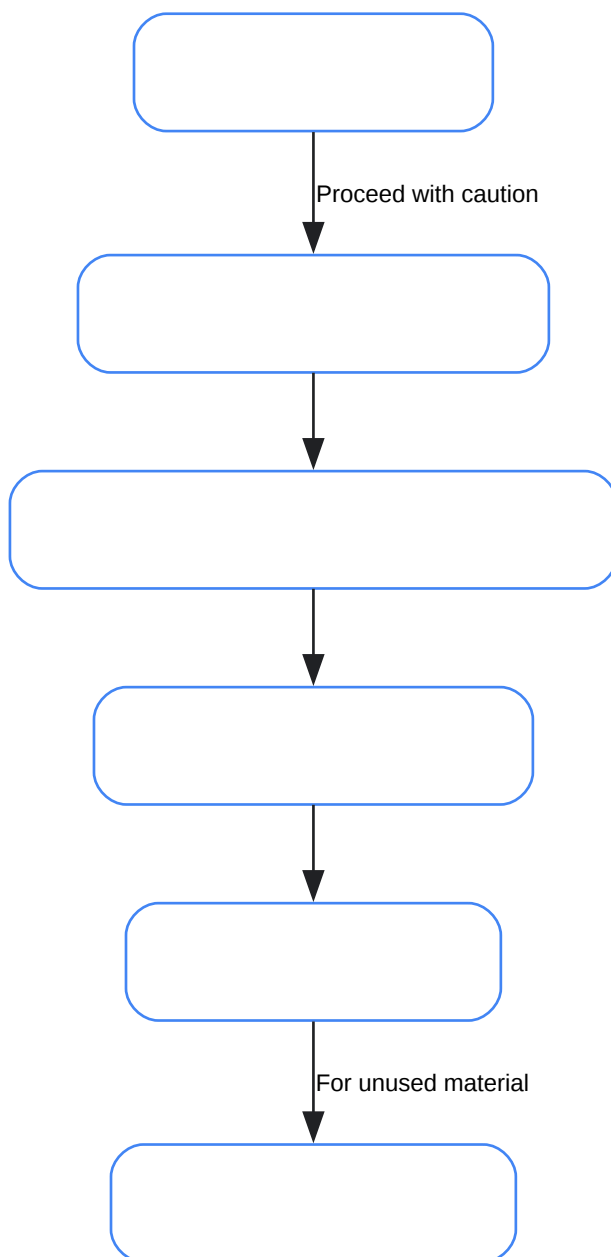
Issue	Possible Cause	Recommended Action
Compound has changed color or appearance	Exposure to air, light, or moisture.	Discontinue use of the reagent. Ensure storage containers are properly sealed and stored under an inert atmosphere.
Inconsistent experimental results	Degradation of the compound.	Use a fresh batch of the compound. Verify storage conditions and handling procedures.
Difficulty dissolving the compound	Use of an inappropriate solvent.	Consult literature for appropriate solvents for similar pyrazine derivatives. Gentle warming or sonication may aid dissolution, but be mindful of potential degradation.

Quantitative Data Summary

Property	Value	Source
CAS Number	84539-07-1	[3] [4]
Molecular Formula	C6H7Br2N3	[3]
Molecular Weight	280.95 g/mol	[3]
Melting Point	80-81 °C	[3]
Boiling Point (Predicted)	300.0 ± 40.0 °C	[3]
Density (Predicted)	1.921 ± 0.06 g/cm3	[3]
Storage Temperature	2-8°C	[3]

Experimental Workflow & Handling Protocol

Below is a generalized workflow for handling **3,5-dibromo-N,N-dimethylpyrazin-2-amine** in a laboratory setting.



[Click to download full resolution via product page](#)

Safe handling workflow for **3,5-dibromo-N,N-dimethylpyrazin-2-amine**.

This diagram outlines the necessary steps for safely handling the compound from initial preparation to final storage. Adherence to these steps is crucial to minimize risk and ensure experimental integrity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Dibromopyrazin-2-amine | 24241-18-7 | FD74817 [biosynth.com]
- 2. 2-Amino-3,5-dibromopyrazine | C₄H₃Br₂N₃ | CID 620004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5-DIBROMO-N,N-DIMETHYLPYRAZINAMINE | 84539-07-1 [amp.chemicalbook.com]
- 4. 84539-07-1|3,5-Dibromo-N,N-dimethylpyrazin-2-amine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [3,5-dibromo-N,N-dimethylpyrazin-2-amine handling and storage guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315517#3-5-dibromo-n-n-dimethylpyrazin-2-amine-handling-and-storage-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com